

2-Chlorophenetole CAS number and molecular formula

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Compound of Interest

Compound Name: 2-Chlorophenetole

Cat. No.: B1346889

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Technical Guide to 2-Chlorophenetole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chlorophenetole**, a significant chemical intermediate. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and applications, with a particular focus on its relevance in research and pharmaceutical development.

Chemical Identity and Formula

2-Chlorophenetole, also known as 1-Chloro-2-ethoxybenzene, is an aromatic ether.^[1] Its fundamental details are summarized below.

Identifier	Value
CAS Number	614-72-2 ^[1]
Molecular Formula	C ₈ H ₉ ClO ^{[1][2]}
Molecular Weight	156.61 g/mol ^[1]
Synonyms	1-Chloro-2-ethoxybenzene, o-Chlorophenetole, o-Chlorophenyl ethyl ether, 2-Chlorophenol ethyl ether ^[3]

Physicochemical Properties

2-Chlorophenetole is a colorless to light yellow liquid at room temperature.^[4] Its key physical and chemical properties are detailed in the table below, providing essential data for experimental design and handling.

Property	Value	Source
Boiling Point	210 °C	[5][6]
Density	1.14 g/cm ³	[6]
Flash Point	82 °C	
LogP	3.21	[5]
Vapor Pressure	0.3 ± 0.4 mmHg at 25°C	[5]
Refractive Index	1.510	[5]
Physical State	Liquid	[4]
Appearance	Colorless to light yellow	[4]

Synthesis of 2-Chlorophenetole

While specific, detailed experimental protocols for the direct synthesis of **2-Chlorophenetole** are not extensively available in the public domain, its formation as an intermediate is described in the synthesis of other compounds. One such example is the synthesis of 1,2-Diphenoxymethane, where **2-Chlorophenetole** is formed in the first step.

Experimental Protocol: Synthesis of 1,2-Diphenoxymethane via 2-Chlorophenetole Intermediate

This two-step process utilizes 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) as a non-nucleophilic base.^[7]

Step 1: Formation of 2-Chlorophenetole

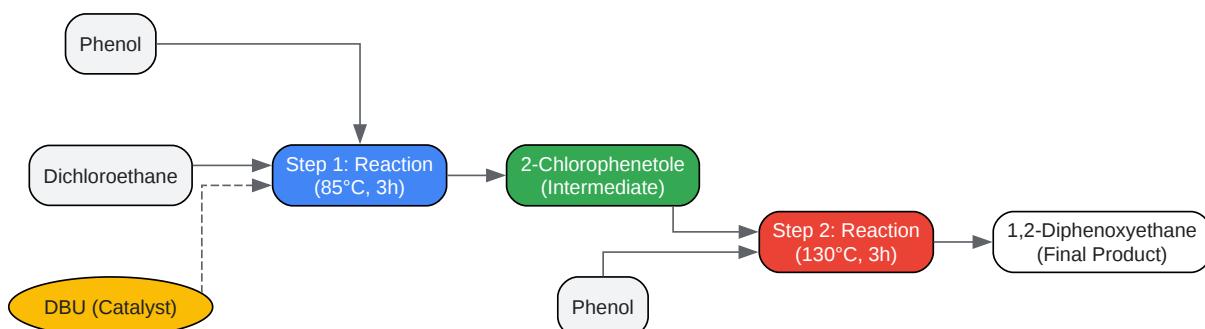
- Reactants: Phenol and dichloroethane.

- Catalyst: 1.6 equivalents of DBU.
- Molar Ratio: 1:4.2 (phenol:dichloroethane).[7]
- Procedure:
 1. Combine phenol and dichloroethane in the specified molar ratio in a reaction vessel.
 2. Add 1.6 equivalents of DBU to the mixture.
 3. Heat the reaction mixture to 85°C.
 4. Maintain the reaction at this temperature for 3 hours to form **2-chlorophenetole**.[7]

Step 2: Synthesis of 1,2-Diphenoxymethane

- Reactant: Phenol is added to the **2-chlorophenetole** formed in Step 1.
- Procedure:
 1. After the initial 3-hour reaction, add a second portion of phenol to the reaction mixture.
 2. Increase the reaction temperature to 130°C.
 3. Allow the reaction to proceed for an additional 3 hours.[7]
 4. Upon completion, the final product, 1,2-Diphenoxymethane, can be purified by ethanol recrystallization.[7]

This method reportedly achieves a high yield and purity of the final product.[7]

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Synthesis of 1,2-Diphenoxoethane with **2-Chlorophenetole** as an intermediate.

Applications in Research and Drug Development

2-Chlorophenetole primarily serves as a valuable intermediate in organic synthesis.^[8] Its application in the pharmaceutical industry is highlighted by its use in the synthesis of 1-thio-D-glucitol derivatives, which are being investigated for the treatment of diabetes.^{[9][10]} Specifically, these derivatives have shown potential as inhibitors of the sodium-dependent glucose cotransporter 2 (SGLT2).^[10]

Beyond pharmaceuticals, **2-Chlorophenetole** is also utilized as an analytical reagent in laboratory settings.^[11]

Safety and Handling

Based on available Safety Data Sheets (SDS), **2-Chlorophenetole** is classified as a combustible liquid.^[5] One source indicates that it is not a hazardous substance or mixture according to Regulation (EC) No 1272/2008.^[4] However, another source provides risk statements (R36/37/38), suggesting it may be irritating to the eyes, respiratory system, and skin.

General Handling Precautions:

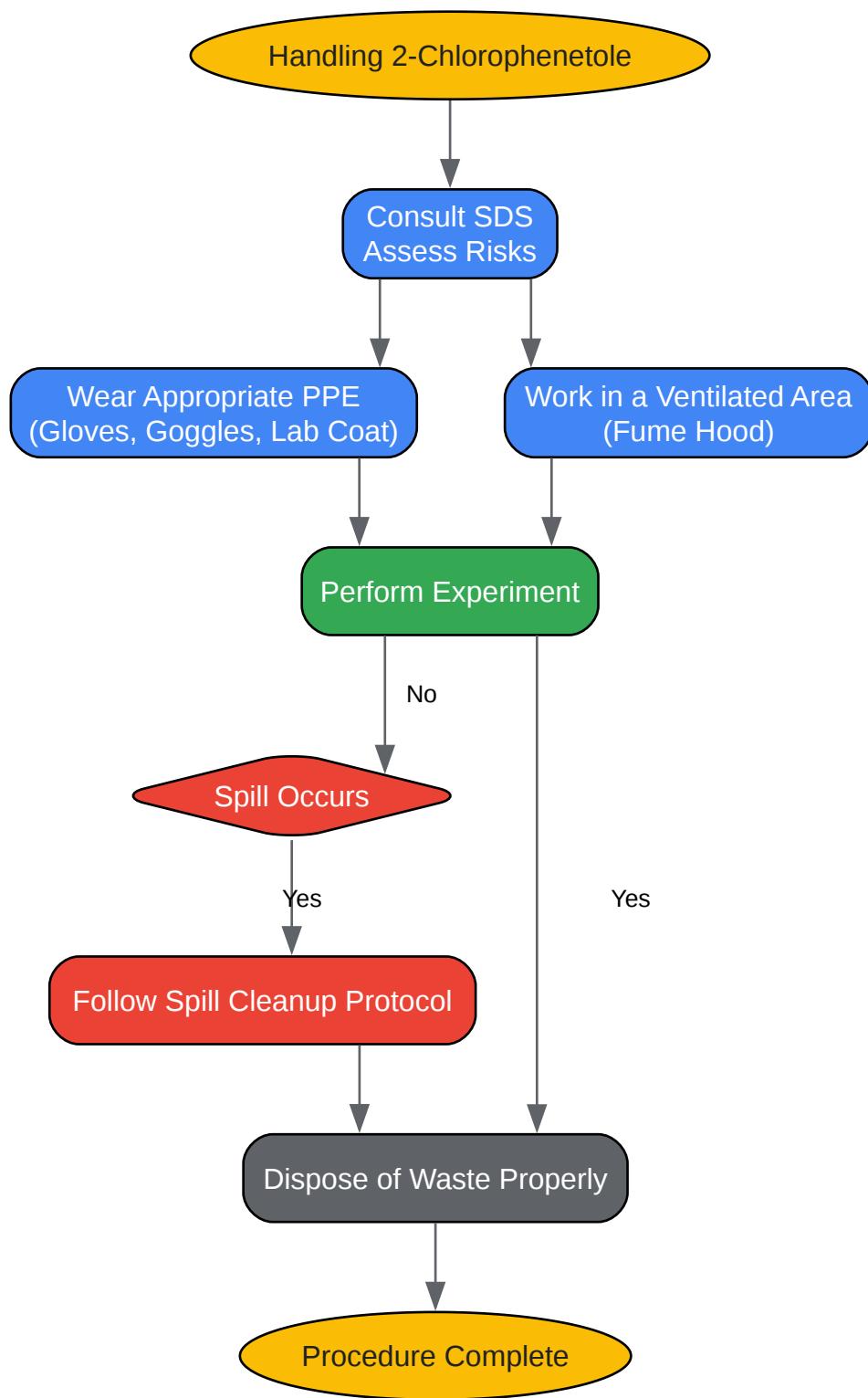
- Handle in a well-ventilated area.

- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.
[\[5\]](#)
- Keep away from flames and hot surfaces.[\[5\]](#)
- Store in a cool, dark, and well-ventilated place.[\[5\]](#)

In Case of Exposure:

- Inhalation: Move the victim to fresh air.
- Skin Contact: Wash the affected area thoroughly with water.
- Eye Contact: Rinse cautiously with water for several minutes.
- Ingestion: Rinse mouth and seek medical advice.[\[5\]](#)

It is crucial to consult the most current and detailed Safety Data Sheet from the supplier before handling **2-Chlorophenetole**.

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General laboratory safety workflow for handling chemical intermediates.

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